

Personal protective equipment for handling Chlorophyllin sodium copper salt

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Compound of Interest

Compound Name: Chlorophyllin sodium copper salt

Cat. No.: B15542743

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Essential Safety and Handling Guide for Chlorophyllin Sodium Copper Salt

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Chlorophyllin sodium copper salt**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Chlorophyllin sodium copper salt is classified differently by various suppliers. It is prudent to handle it as a potentially hazardous substance. Some safety data sheets (SDS) identify it as an irritant to the skin, eyes, and respiratory system, and harmful if swallowed.^[1] Other sources classify it as a hazardous substance under OSHA 29 CFR 1910.1200.^[2]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure safety.

Protection Type	Equipment Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles.[3][4]	Protects against dust particles and potential eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.[1][2] Some sources recommend fire/flammable resistant and impervious clothing.[3]	Prevents skin contact, which can cause irritation.[1]
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved N95 or P1 dust mask for nuisance levels.[4] A full-face respirator is recommended if exposure limits are exceeded or irritation occurs.[3]	Avoids inhalation of dust, which may cause respiratory tract irritation.[1]

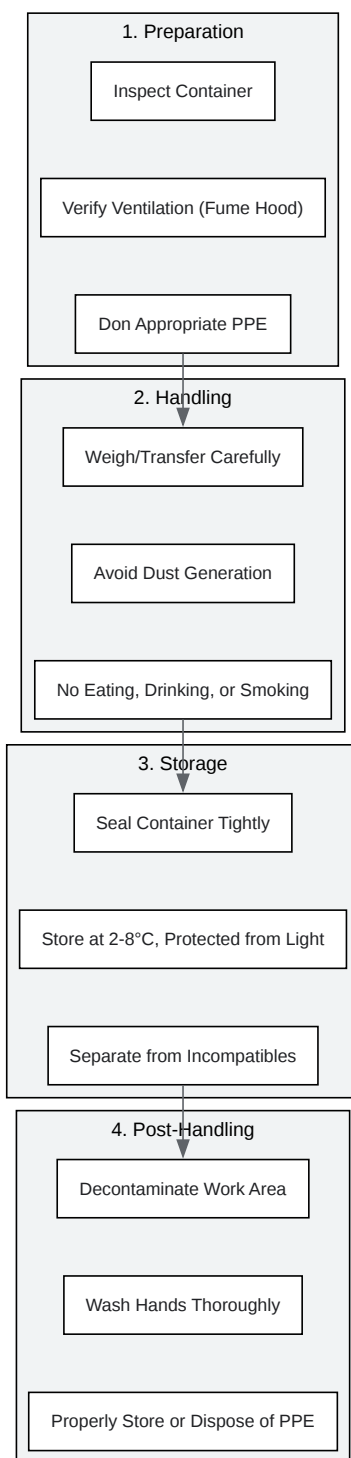
Operational Plan: Safe Handling Protocol

Follow this step-by-step guide for the safe handling of **Chlorophyllin sodium copper salt** from receipt to storage.

- Preparation and Inspection:
 - Before handling, ensure that a safety shower and eye wash station are readily accessible.[4]
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation.[1][2]

- Inspect the container for any damage or leaks upon receipt.[\[2\]](#)
- Handling the Substance:
 - Don the appropriate PPE as specified in the table above.
 - Avoid all personal contact with the substance, including inhalation of dust.[\[2\]](#)
 - When weighing or transferring the powder, do so carefully to avoid creating dust clouds.[\[2\]](#)
[\[4\]](#)
 - Do not eat, drink, or smoke in the area where the chemical is handled.[\[1\]](#)[\[2\]](#)
- Storage:
 - Keep the container tightly sealed when not in use.[\[1\]](#)[\[2\]](#)
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#) The recommended storage temperature is between 2-8 °C (36-46 °F).
 - Protect the substance from light.
 - Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[5\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling is complete.[\[2\]](#)
 - Contaminated work clothes should be laundered separately before reuse.[\[2\]](#)
 - Decontaminate all work surfaces and equipment after use.

Workflow for Safe Handling of Chlorophyllin Sodium Copper Salt

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Caption: Workflow for the safe handling of **Chlorophyllin sodium copper salt**.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

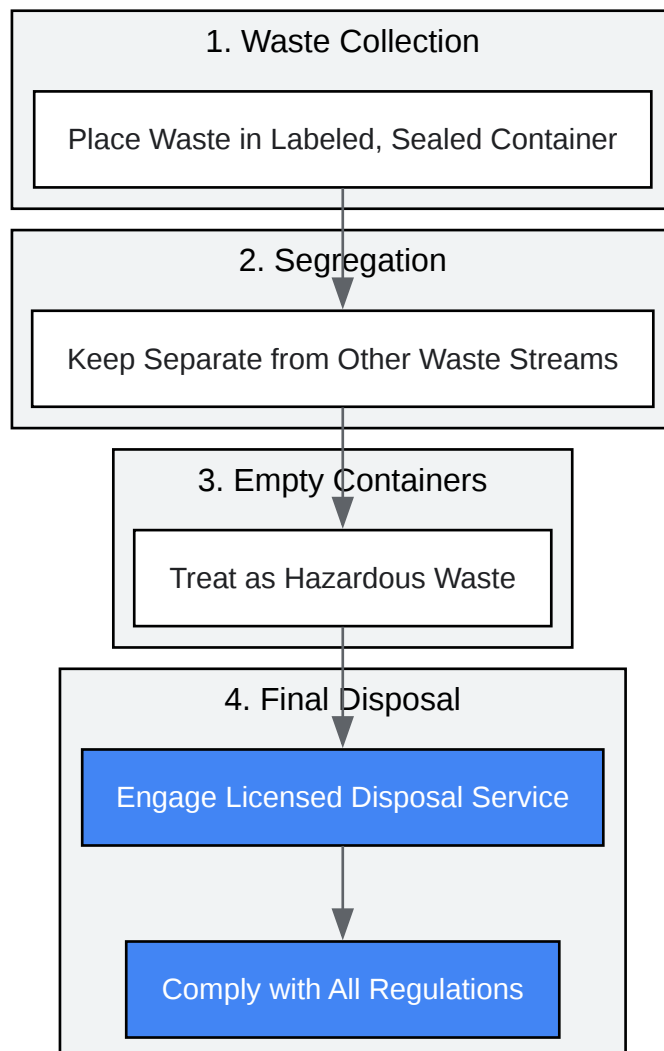
Exposure / Situation	First Aid / Emergency Response
Inhalation	Move the individual to fresh air immediately.[1] If breathing is difficult, administer oxygen or perform artificial respiration.[2][5] Seek medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. [2] Flush the affected skin and hair with running water and soap.[2] Seek medical attention if irritation develops or persists.[2][5]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to separate the eyelids with fingers.[1][4] Remove contact lenses if present and easy to do.[1] Call a physician promptly.[1][4]
Ingestion	If the person is conscious, wash out their mouth with water.[1][4] Do NOT induce vomiting.[1] Seek immediate medical attention.[1][2]
Minor Spill	For small, dry spills, clean up immediately.[2] Use dry cleanup procedures to avoid generating dust.[2] Place the spilled material in a suitable, labeled container for waste disposal.[2]
Major Spill	Evacuate the area and alert emergency responders.[2] Control personal contact by wearing appropriate protective clothing and equipment.[2] Prevent the spillage from entering drains or water courses.[2]
Fire	Use a water spray, dry chemical, foam, or carbon dioxide extinguisher.[1][6] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[1][7]

Disposal Plan

Proper disposal of **Chlorophyllin sodium copper salt** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste material and residues in a suitable, clearly labeled, and sealed container.[\[2\]](#)
- Segregation:
 - Do not mix **Chlorophyllin sodium copper salt** waste with other chemical waste streams.
- Container Disposal:
 - Handle uncleaned, empty containers in the same manner as the product itself. Do not cut, drill, grind, or weld on or near the container.[\[2\]](#)
- Final Disposal:
 - Dispose of the waste material through a licensed professional waste disposal service.
 - All disposal methods must be in accordance with local, state, and federal regulations.[\[1\]](#)

Disposal Plan for Chlorophyllin Sodium Copper Salt



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Caption: Disposal plan for **Chlorophyllin sodium copper salt** waste.

Physicochemical and Safety Data

Property	Value
Chemical Formula	C ₃₄ H ₃₁ CuN ₄ Na ₃ O ₆
Molecular Weight	724.15 g/mol
Appearance	Dark green to blue/black powder.[8]
Storage Temperature	2-8 °C (36-46 °F).
Incompatible Materials	Strong oxidizing agents, strong acids/alkalis.[1] [2]
Occupational Exposure Limit	ACGIH TWA: 1 mg/m ³ (as Copper).[5]

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